

The Versatile Intermediate: A Technical Guide to 4-Hydroxypentan-2-one

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Compound of Interest

Compound Name: 4-Hydroxypentan-2-one

Cat. No.: B1618087

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxypentan-2-one, a bifunctional molecule featuring both a ketone and a secondary alcohol, serves as a valuable and versatile chemical intermediate in a multitude of synthetic applications. Its unique structural characteristics make it a crucial building block in the pharmaceutical industry, flavor and fragrance production, and broader organic synthesis. This technical guide provides an in-depth overview of the synthesis, key reactions, and applications of **4-Hydroxypentan-2-one**, with a particular focus on its role in drug development.

Physicochemical Properties

4-Hydroxypentan-2-one is a colorless liquid with the chemical formula $C_5H_{10}O_2$ and a molecular weight of 102.13 g/mol ^{[1][2]}. Its dual functional groups allow for hydrogen bonding, resulting in a relatively high boiling point and solubility in water.

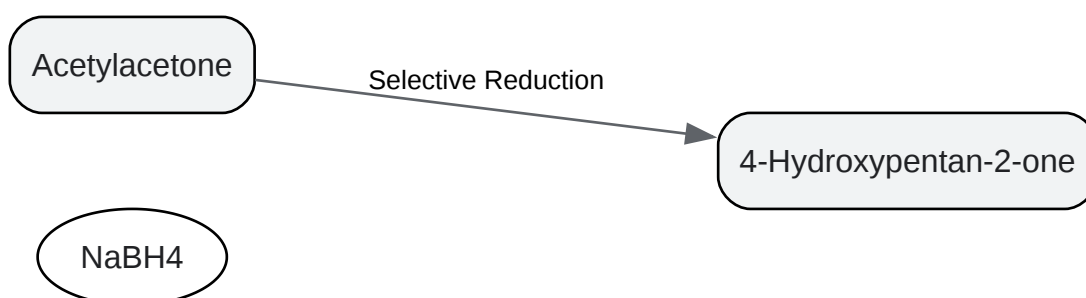
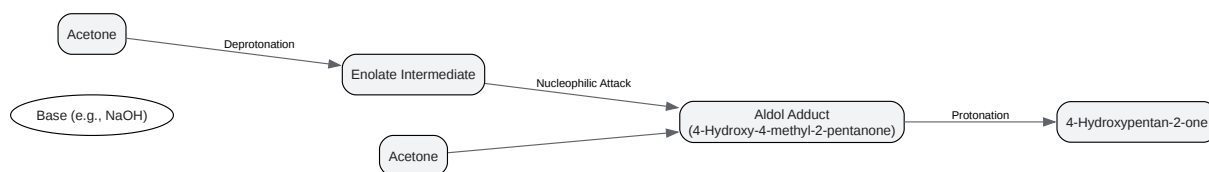
| Property | Value | References |
|-------------------|---|------------|
| Molecular Formula | C ₅ H ₁₀ O ₂ | [1][2] |
| Molecular Weight | 102.13 g/mol | [1][2] |
| Boiling Point | 177 °C at 760 mmHg | [3] |
| Density | 0.962 g/cm ³ | [3] |
| CAS Number | 4161-60-8 | [1] |

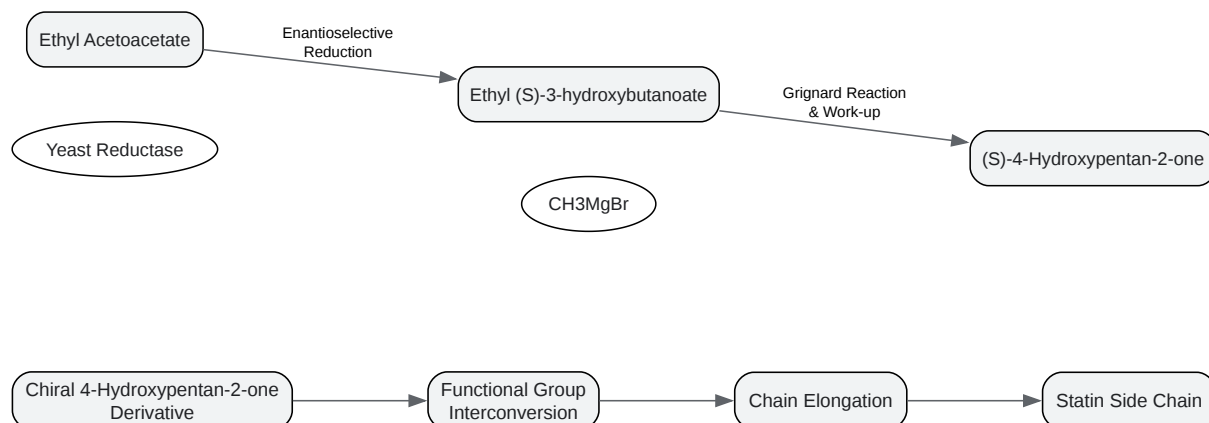
Synthesis of 4-Hydroxypentan-2-one

The synthesis of **4-Hydroxypentan-2-one** can be achieved through several pathways, each offering distinct advantages in terms of yield, stereoselectivity, and scalability.

Aldol Condensation of Acetone

A common and straightforward method for the synthesis of **4-Hydroxypentan-2-one** is the base-catalyzed aldol condensation of acetone.[4] This reaction involves the formation of an enolate from one molecule of acetone, which then acts as a nucleophile, attacking the carbonyl carbon of a second acetone molecule.





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